

Technical Guide: 4-Hydroxy-7-Methoxycoumarin (CAS 1798-49-8)

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Compound of Interest

Compound Name: 4-Hydroxy-7-Methoxycoumarin

CAS No.: 17275-15-4

Cat. No.: B1173585

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Executive Summary

4-Hydroxy-7-methoxycoumarin (CAS 1798-49-8), also known as 7-methoxy-4-hydroxycoumarin, is a critical benzopyrone scaffold in medicinal chemistry and organic synthesis. Distinct from its 4-methylated analogs (e.g., 4-MU), this compound features a highly acidic enolic hydroxyl group at the C4 position and an electron-donating methoxy group at C7. This unique electronic architecture confers dual utility: it serves as a potent pharmacophore with anti-inflammatory activity (via NF- κ B suppression) and as a versatile nucleophilic platform for synthesizing anticoagulant drugs (warfarin-like derivatives) and fluorescent sensors.^[1] This guide details its physicochemical properties, validated synthesis protocols, reactivity profiles, and biological mechanisms.^[1]

Chemical Identity & Physicochemical Profile^{[1][2][3]} ^{[4][5][6][7][8]}

The compound exists in a tautomeric equilibrium, predominantly favoring the 4-hydroxycoumarin (enol) form over the 2,4-chromandione (keto) form in solid state and polar solvents.

Table 1: Technical Datasheet

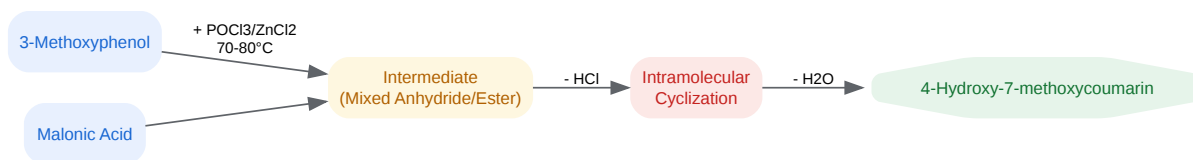
Property	Specification
CAS Number	1798-49-8
IUPAC Name	4-hydroxy-7-methoxy-2H-chromen-2-one
Synonyms	7-Methoxy-4-hydroxycoumarin; 4-Hydroxy-7-methoxy-2H-1-benzopyran-2-one
Molecular Formula	C ₁₀ H ₈ O ₄
Molecular Weight	192.17 g/mol
Appearance	White to pale yellow crystalline powder
Melting Point	256–260 °C (decomposes)
Solubility	Soluble in DMSO, DMF, dilute alkali (forming salts); Slightly soluble in Ethanol, Methanol; Insoluble in Water
pKa (Acidic)	~4.1 – 4.3 (4-OH group)
UV Absorption	308 nm (Ethanol)
Fluorescence	Weak blue emission (enhanced upon 3-substitution or rigidification)

Synthetic Architecture

The most robust synthesis of 4-hydroxycoumarins utilizes the Pechmann Condensation involving a phenol and a dicarboxylic acid equivalent. For CAS 1798-49-8, the reaction between 3-methoxyphenol and malonic acid is preferred over ethyl acetoacetate (which yields 4-methyl derivatives).

Mechanism of Action

The reaction proceeds via electrophilic aromatic substitution followed by intramolecular transesterification.^[1] The presence of condensing agents like phosphorus oxychloride (POCl₃) and zinc chloride (ZnCl₂) is critical to drive the dehydration.



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Figure 1: Pechmann condensation pathway using POCl₃/ZnCl₂ as condensing agents.

Experimental Protocol: Validated Synthesis

Reagents: 3-Methoxyphenol (1.0 eq), Malonic acid (1.0 eq), Phosphorus oxychloride (POCl₃, 2.0 eq), Zinc chloride (ZnCl₂, 3.0 eq).[1]

- Setup: In a dry round-bottom flask equipped with a calcium chloride drying tube, mix 3-methoxyphenol and malonic acid.
- Activation: Add fused ZnCl₂ and POCl₃ carefully. The reaction is exothermic.[1]
- Reaction: Heat the mixture to 60–70°C for 12–15 hours. The mixture will turn into a viscous red-orange syrup.[1]
- Quenching: Cool to room temperature and pour the reaction mass into crushed ice/water with vigorous stirring.
- Isolation: The solid product precipitates.[1] Filter and wash extensively with cold water to remove residual acid and zinc salts.[1]
- Purification: Recrystallize from ethanol or acetic acid to yield needle-like crystals.
- Yield: Typical isolated yield is 60–75%.[1]

Reactivity & Functionalization[1][5]

The chemical behavior of **4-hydroxy-7-methoxycoumarin** is defined by its ambident nucleophilicity.[1]

Tautomerism & Acidity

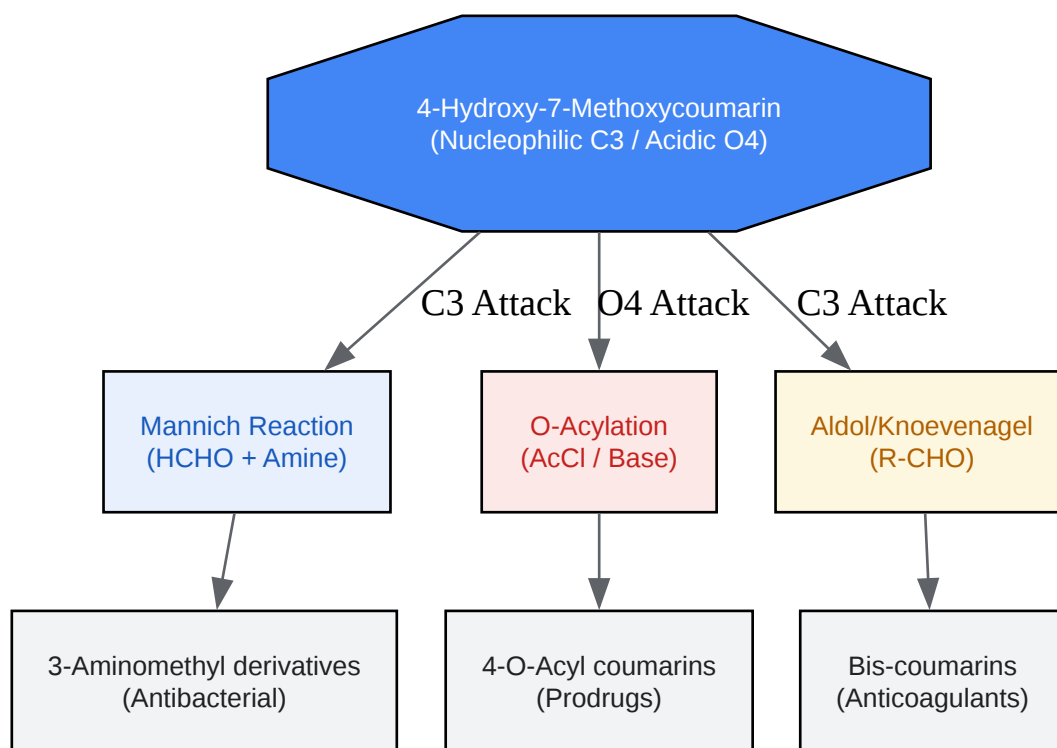
The 4-hydroxyl group is vinylogous to a carboxylic acid, making it significantly more acidic ($pK_a \sim 4$) than a standard phenol ($pK_a \sim 10$).^[1]

- Enol Form (Major): Stable in solid state; responsible for acidity.^[1]
- Keto Form (Minor): 2,4-chromandione; responsible for C3-nucleophilic reactivity.^[1]

C3-Selective Functionalization

The C3 carbon is highly electron-rich (enamine-like), serving as the primary site for electrophilic attack. This is the gateway to "Warfarin-type" anticoagulants and heterocyclic fusions.^[1]

- Mannich Reaction: Reaction with formaldehyde and secondary amines yields 3-aminomethyl derivatives (antibacterial agents).^[1]
- Knoevenagel Condensation: Reaction with aromatic aldehydes yields 3-benzylidene-2,4-chromandiones (antioxidants).^[1]
- Azo Coupling: Reaction with diazonium salts yields 3-azo dyes (colored probes).^[1]



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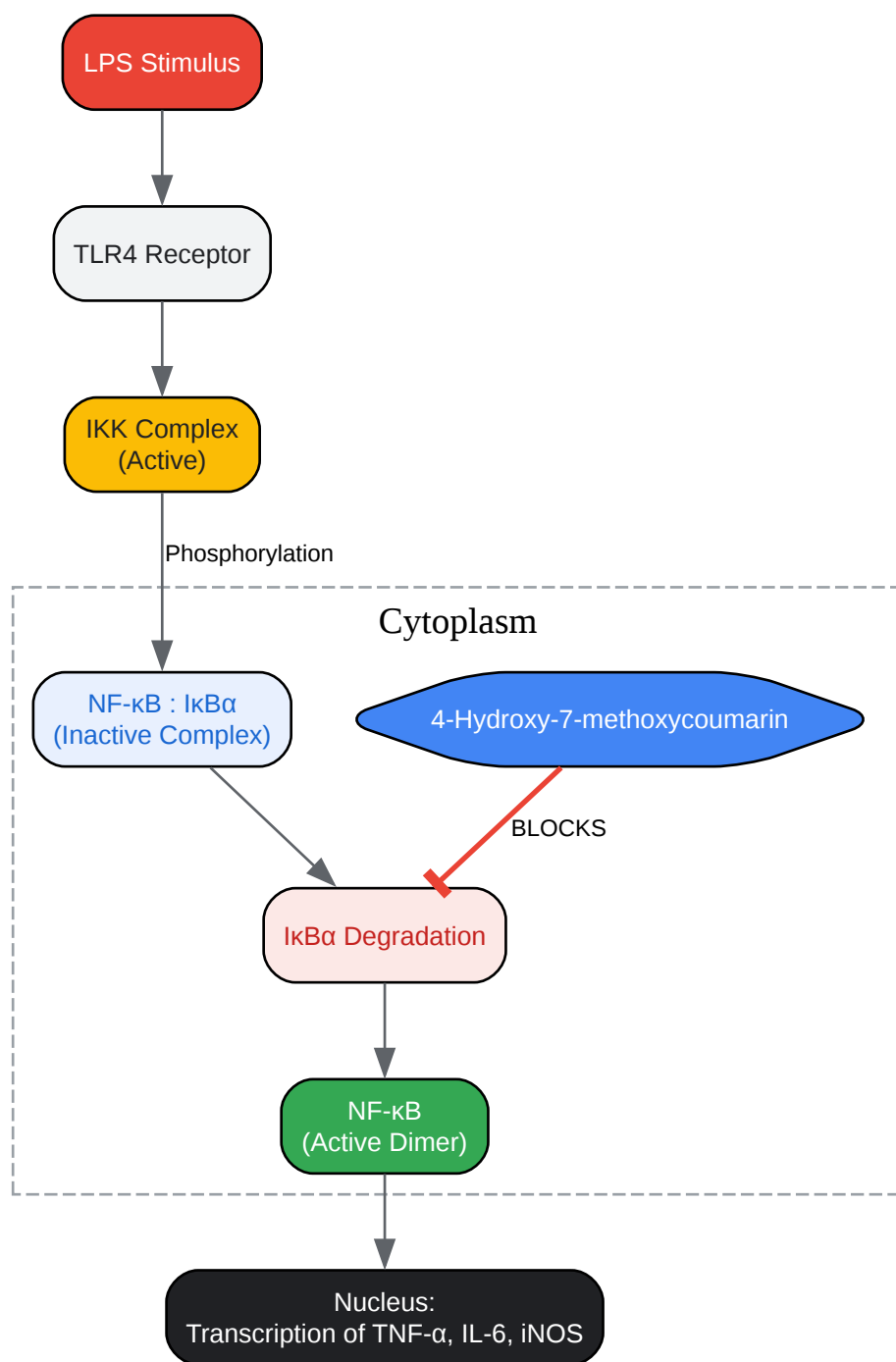
Figure 2: Divergent reactivity profile.[1] C3 functionalization is preferred under neutral/acidic conditions, while O-acylation dominates under basic conditions.

Biological Applications: Anti-Inflammatory Mechanism[1][10]

Recent studies identify **4-hydroxy-7-methoxycoumarin** as a potent inhibitor of the NF- κ B signaling pathway, distinct from the anticoagulant activity of its bis-coumarin analogs.

Mechanism of Action

The compound inhibits the phosphorylation and degradation of I κ B α (Inhibitor of kappa B). By stabilizing I κ B α , the NF- κ B dimer (p65/p50) remains sequestered in the cytoplasm, preventing its nuclear translocation and the subsequent transcription of pro-inflammatory cytokines (TNF- α , IL-6, iNOS).



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Figure 3: Pharmacological intervention point.[1] The compound prevents IκBα degradation, silencing the inflammatory response.

Analytical Characterization

For researchers verifying the identity of synthesized or purchased material (CAS 1798-49-8):

- UV-Vis Spectroscopy:
 - Dissolve in Ethanol (10 μ M).
 - Expect
at 308 nm.[\[1\]](#)
 - Note: In alkaline solution (pH > 10), the spectrum shifts bathochromically due to phenolate formation.[\[1\]](#)
- ^1H NMR (DMSO- d_6 , 400 MHz):
 - 3.85 (s, 3H, -OCH $_3$).[\[1\]](#)
 - 5.45 (s, 1H, H-3 vinyl proton).[\[1\]](#)
 - 6.8–7.8 (m, 3H, Aromatic protons H-5, H-6, H-8).[\[1\]](#)
 - 12.5 (br s, 1H, 4-OH, exchangeable with D $_2$ O).[\[1\]](#)
- HPLC Method:
 - Column: C18 Reverse Phase (e.g., 250 x 4.6 mm, 5 μ m).[\[1\]](#)
 - Mobile Phase: Acetonitrile : Water (0.1% Formic Acid) gradient (10% to 90% ACN).[\[1\]](#)
 - Detection: 308 nm.[\[1\]](#)

References

- Anti-inflammatory Mechanism: Lee, J.W., et al. "**4-Hydroxy-7-Methoxycoumarin** Inhibits Inflammation in LPS-activated RAW264.7 Macrophages by Suppressing NF- κ B and MAPK Activation."[\[1\]](#) Molecules, 2020, 25(19), 4436.[\[1\]](#) [Link](#)[\[1\]](#)
- Synthesis (Pechmann): Shah, V.R., et al. "Synthesis of 4-hydroxycoumarin derivatives."[\[1\]](#)[\[2\]](#) Journal of Organic Chemistry, 1960, 25(5), 677-680.[\[1\]](#) (Foundational protocol adapted for methoxy derivatives).

- Physicochemical Data: PubChem Compound Summary for CID 54691408, **4-Hydroxy-7-methoxycoumarin**.^[1] National Center for Biotechnology Information (2025).^[1] [Link](#)
- Spectral Properties: Traven, V.F., et al. "Electronic absorption spectra and structure of hydroxycoumarin derivatives."^[1] Canadian Journal of Chemistry, 1997, 75(3), 401-413.^[1] [Link](#)^[1]

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Sources

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